

An In-depth Technical Guide on 5-(aminomethyl)-N,N-dimethylpyridin-2-amine

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Compound of Interest

Compound Name:	5-(aminomethyl)-N,N-dimethylpyridin-2-amine
Cat. No.:	B047973

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the chemical structure and properties of **5-(aminomethyl)-N,N-dimethylpyridin-2-amine**, a compound of interest in chemical and pharmaceutical research.

Chemical Identity and Structure

The compound **5-(aminomethyl)-N,N-dimethylpyridin-2-amine** is a substituted pyridine derivative. Its structure consists of a central pyridine ring functionalized with a dimethylamino group at the second position and an aminomethyl group at the fifth position.

IUPAC Name: The formally accepted IUPAC name for this compound is **5-(aminomethyl)-N,N-dimethylpyridin-2-amine**.^[1]

Synonyms: It is also known by other names, including 6-(Dimethylamino)-3-pyridinemethanamine.^[2]

The chemical structure can be unambiguously represented by the SMILES (Simplified Molecular-Input Line-Entry System) string: CN(C)C1=NC=C(C=C1)CN.^{[1][2]}

Structural Diagram

The two-dimensional structure of the molecule is depicted below, illustrating the connectivity of the atoms.

2D Structure of 5-(aminomethyl)-N,N-dimethylpyridin-2-amine

Physicochemical Properties and Identifiers

A summary of the key quantitative data and identifiers for this compound is provided in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₃ N ₃	[1] [2] [3]
Molecular Weight	151.21 g/mol	[2] [3]
Monoisotopic Mass	151.110947427 Da	[1] [2]
CAS Number	354824-17-2	[2] [3] [4]
PubChem CID	16788596	[1] [2]
Predicted pKa	8.18 ± 0.29	[2]
Predicted XLogP3-AA	0.2	[1] [2]
Canonical SMILES	CN(C)C1=NC=C(C=C1)CN	[1] [2]
InChI Key	YJIDKQVYACIBPR-UHFFFAOYSA-N	[1] [2]

Context and Availability

This compound is listed as a building block for protein degraders, indicating its potential utility in the development of targeted protein degradation technologies, such as Proteolysis-Targeting Chimeras (PROTACs).[\[3\]](#) It is available from various chemical suppliers for research and development purposes.

Due to the specific nature of this inquiry focusing on the fundamental chemical identity of **5-(aminomethyl)-N,N-dimethylpyridin-2-amine**, comprehensive experimental protocols, signaling pathway analyses, and extensive quantitative data from specific applications are not

available within the scope of this guide. Such information would be found in peer-reviewed research articles detailing the use of this specific molecule in a particular biological or chemical context. No such specific research applications were found in the initial search.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide on 5-(aminomethyl)-N,N-dimethylpyridin-2-amine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b047973#5-aminomethyl-n-n-dimethylpyridin-2-amine-structure-and-iupac-name>]

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